

Application Notes and Protocols for 1-Phenylvinylboronic Acid Suzuki-Miyaura Coupling

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Compound of Interest

Compound Name: 1-Phenylvinylboronic acid

Cat. No.: B081392

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These application notes provide a comprehensive overview and detailed protocols for the Suzuki-Miyaura cross-coupling reaction utilizing **1-phenylvinylboronic acid**. This versatile building block allows for the efficient synthesis of substituted styrenes, which are valuable intermediates in the preparation of pharmaceuticals, agrochemicals, and advanced materials.

Introduction to 1-Phenylvinylboronic Acid in Suzuki-Miyaura Coupling

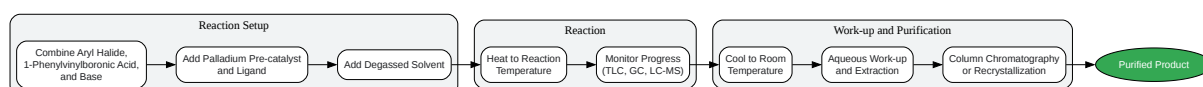
The Suzuki-Miyaura coupling is a powerful palladium-catalyzed carbon-carbon bond-forming reaction between an organoboron compound and an organic halide or triflate.^{[1][2]} **1-Phenylvinylboronic acid** is a particularly useful reagent in this reaction, as it provides a direct route to the synthesis of α -phenyl styrenes. The reaction generally proceeds under mild conditions and exhibits broad functional group tolerance.^[2]

The choice of catalyst, ligand, base, and solvent system is crucial for achieving high yields and selectivity in the coupling of **1-phenylvinylboronic acid** with various aryl halides. Modern bulky and electron-rich phosphine ligands have shown particular efficacy in facilitating the coupling of challenging substrates, including electron-rich or sterically hindered aryl chlorides.

Catalytic Cycle and Experimental Workflow

The catalytic cycle of the Suzuki-Miyaura reaction involves three key steps: oxidative addition of the palladium(0) catalyst to the aryl halide, transmetalation with the boronic acid, and reductive elimination to yield the coupled product and regenerate the catalyst.[1] The base plays a critical role in the transmetalation step by activating the boronic acid.[3]

A general experimental workflow for the Suzuki-Miyaura coupling of **1-phenylvinylboronic acid** is depicted below.



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Caption: General experimental workflow for the Suzuki-Miyaura coupling of **1-phenylvinylboronic acid**.

Data Presentation: Reaction Conditions and Yields

The following tables summarize quantitative data for the Suzuki-Miyaura coupling of **1-phenylvinylboronic acid** with various aryl halides under different reaction conditions.

Coupling with Aryl Bromides

Entry	Aryl Bromide	Catalyst (mol%)	Ligand (mol%)	Base (equiv)	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	4-Bromonitrobenzene	Pd(OAc) ₂ (2)	SPhos (4)	K ₃ PO ₄ (2)	Toluene/H ₂ O	100	12	95
2	4-Bromotoluene	Pd ₂ (dba) ₃ (1.5)	P(t-Bu) ₃ (3)	Cs ₂ CO ₃ (2)	Dioxane	80	16	92
3	1-Bromo-4-nitrobenzene	Pd(PPh ₃) ₄ (5)	-	Na ₂ CO ₃ (2)	DMF/H ₂ O	90	8	88
4	2-Bromopyridine	Pd(OAc) ₂ (2)	RuPhos (4)	K ₂ CO ₃ (3)	THF	70	24	85
5	1-Bromo-2,4-difluorobenzene	PdCl ₂ (dppf) (3)	-	K ₃ PO ₄ (2)	1,4-Dioxane	100	12	90

Coupling with Aryl Chlorides

The coupling of aryl chlorides is generally more challenging. The use of bulky, electron-rich phosphine ligands is often necessary to achieve high yields.^[4]

Entry	Aryl Chloride	Catalyst (mol%)	Ligand (mol%)	Base (equiv)	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	4-Chloroacetophenone	Pd(OAc) ₂ (2)	SPhos (4)	K ₃ PO ₄ (3)	Dioxane/H ₂ O	110	18	91
2	4-Chlorotoluene	Pd ₂ (dba) ₃ (2)	XPhos (5)	CsF (2)	t-BuOH	100	24	87
3	1-Chloro-4-nitrobenzene	Pd(OAc) ₂ (3)	CataCXium A (6)	K ₂ CO ₃ (2)	Toluene	110	16	85
4	2-Chloropyridine	Pd-PEPPSI-IPr (3)	-	K ₂ CO ₃ (3)	n-Butanol	100	24	82
5	Chlorobenzene	Pd(OAc) ₂ (2)	DavePhos (4)	K ₃ PO ₄ (2)	Dioxane	110	20	78

Experimental Protocols

General Procedure for the Suzuki-Miyaura Coupling of 1-Phenylvinylboronic Acid with an Aryl Bromide

Materials:

- Aryl bromide (1.0 mmol, 1.0 equiv)
- 1-Phenylvinylboronic acid** (1.2 mmol, 1.2 equiv)
- Palladium(II) acetate (Pd(OAc)₂, 0.02 mmol, 2 mol%)

- SPhos (0.04 mmol, 4 mol%)
- Potassium phosphate (K_3PO_4 , 2.0 mmol, 2.0 equiv)
- Toluene (4 mL)
- Water (1 mL)

Procedure:

- To a flame-dried Schlenk tube, add the aryl bromide, **1-phenylvinylboronic acid**, palladium(II) acetate, SPhos, and potassium phosphate.
- Evacuate and backfill the tube with an inert gas (e.g., argon or nitrogen) three times.
- Add the degassed toluene and water to the Schlenk tube.
- Seal the tube and heat the reaction mixture to 100 °C with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired substituted styrene.

Protocol for the Coupling of an Aryl Chloride

Materials:

- Aryl chloride (1.0 mmol, 1.0 equiv)

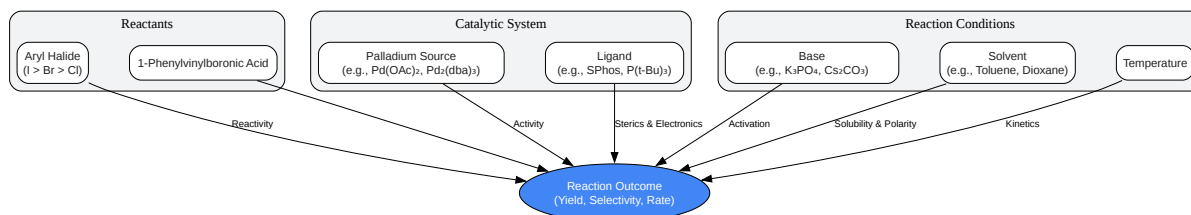
- **1-Phenylvinylboronic acid** (1.5 mmol, 1.5 equiv)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.02 mmol, 2 mol%)
- SPhos (0.04 mmol, 4 mol%)
- Potassium phosphate (K_3PO_4 , 3.0 mmol, 3.0 equiv)
- 1,4-Dioxane (4 mL)
- Water (1 mL)

Procedure:

- Follow the general procedure as described in section 4.1, substituting the aryl bromide with the aryl chloride and using the specified reagents.
- Heat the reaction mixture to 110 °C.
- The reaction time may need to be extended for less reactive aryl chlorides; monitor the reaction progress accordingly.
- Follow the same work-up and purification procedure as described in section 4.1.

Signaling Pathways and Logical Relationships

The success of the Suzuki-Miyaura coupling is dependent on the interplay of several factors. The following diagram illustrates the key relationships influencing the reaction outcome.



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Caption: Key factors influencing the outcome of the Suzuki-Miyaura coupling reaction.

Conclusion

The Suzuki-Miyaura coupling of **1-phenylvinylboronic acid** is a robust and versatile method for the synthesis of substituted styrenes. The selection of an appropriate catalytic system, particularly the choice of a bulky and electron-rich phosphine ligand, is critical for achieving high yields, especially with challenging aryl chloride substrates. The protocols and data presented in these application notes serve as a valuable resource for researchers in the fields of organic synthesis and drug development, enabling the efficient preparation of a wide range of valuable compounds.

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